

Jasminoid A: A Technical Guide on its Discovery, Natural Sources, and Biological Activity

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Compound of Interest

Compound Name: *Jasminoid A*

Cat. No.: *B1164407*

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Introduction

Jasminoid A is a sesquiterpenoid discovered and isolated from the roots of *Jasminum sambac* (L.) Ait., a well-known medicinal plant in the Oleaceae family.^{[1][2]} This technical guide provides a comprehensive overview of the discovery of **Jasminoid A**, its natural sources, and its potential as a cytotoxic agent. The document details the experimental protocols for its isolation and biological evaluation and presents the available quantitative data in a structured format. Furthermore, it visualizes key experimental workflows and relevant signaling pathways to facilitate a deeper understanding of this novel compound.

Discovery and Natural Sources

Jasminoid A was first reported in 2012 as one of four new compounds, designated (+)-jasminoids A, B, C, and D, isolated from the roots of *Jasminum sambac*.^[2] This plant, commonly known as Arabian jasmine, has a long history of use in traditional medicine for treating various ailments, including insomnia, headaches, and injuries.^[1] The discovery of **Jasminoid A** and its congeners has contributed to a better understanding of the chemical composition of *J. sambac* roots.^[2]

Quantitative Data

The biological activity of **Jasminoid A** has been evaluated for its cytotoxic effects against human breast cancer cell lines. The following table summarizes the available quantitative data.

Compound	Cell Line	Assay	Incubation Time (hours)	IC50 (μM)
Jasminoid A	MCF-7	CCK-8	24	38.5

Table 1: Cytotoxic activity of **Jasminoid A** against the MCF-7 human breast cancer cell line.[3]

Experimental Protocols

Isolation of Jasminoid A

The following is a representative protocol for the isolation of compounds from the roots of *Jasminum sambac*, adapted from methodologies used for isolating similar phytochemicals from this source.[3]

1. Plant Material and Extraction:

- Dried and powdered roots of *Jasminum sambac* are extracted with dichloromethane (DCM) at room temperature.
- The solvent is evaporated under reduced pressure to yield a crude DCM extract.

2. Chromatographic Separation:

- The crude extract is subjected to silica gel column chromatography, eluting with a gradient of petroleum ether and ethyl acetate.
- Fractions are collected and monitored by thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- Similar fractions are combined based on their chromatographic profiles.

3. Purification:

- The combined fractions are further purified by repeated silica gel column chromatography, preparative TLC, or preparative HPLC to yield pure **Jasminoid A**.

4. Structure Elucidation:

- The structure of the isolated **Jasminoid A** is determined using spectroscopic methods, including 1D NMR (^1H and ^{13}C), 2D NMR (COSY, HSQC, HMBC), and high-resolution electrospray ionization mass spectrometry (HRESIMS).[3]

Cytotoxicity Assay

The in vitro anticancer activity of **Jasminoid A** was evaluated using the Cell Counting Kit-8 (CCK-8) method.[3]

1. Cell Culture:

- MCF-7 human breast cancer cells are cultured in an appropriate medium supplemented with fetal bovine serum and antibiotics, and maintained in a humidified incubator at 37°C with 5% CO₂.

2. Cell Seeding:

- Cells are seeded into 96-well plates at a specific density and allowed to adhere overnight.

3. Compound Treatment:

- The cells are then treated with various concentrations of **Jasminoid A** (dissolved in a suitable solvent like DMSO) for 24 hours.

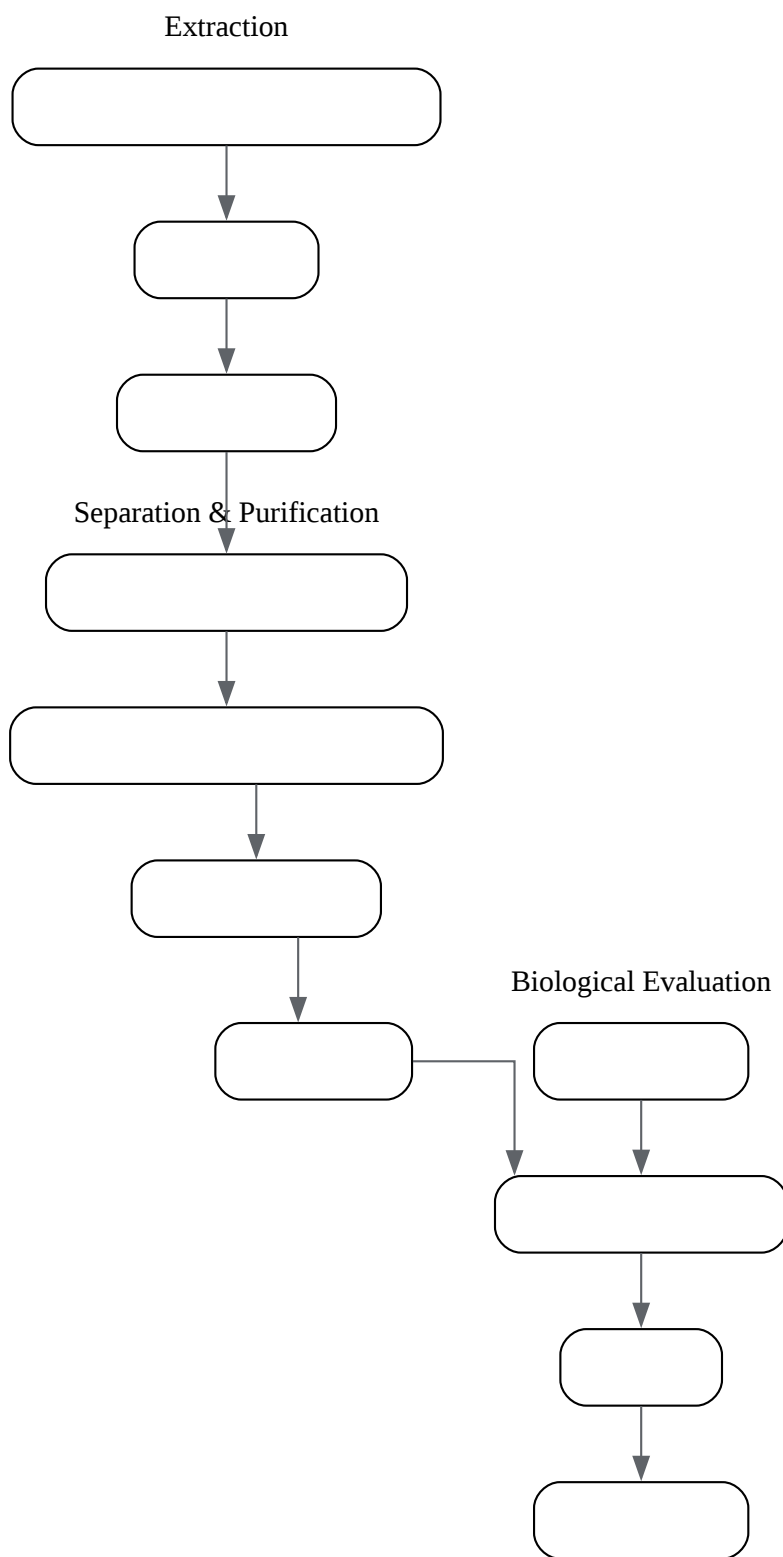
4. CCK-8 Assay:

- After the incubation period, the CCK-8 solution is added to each well, and the plate is incubated for a specified time.
- The absorbance is measured at a specific wavelength using a microplate reader.

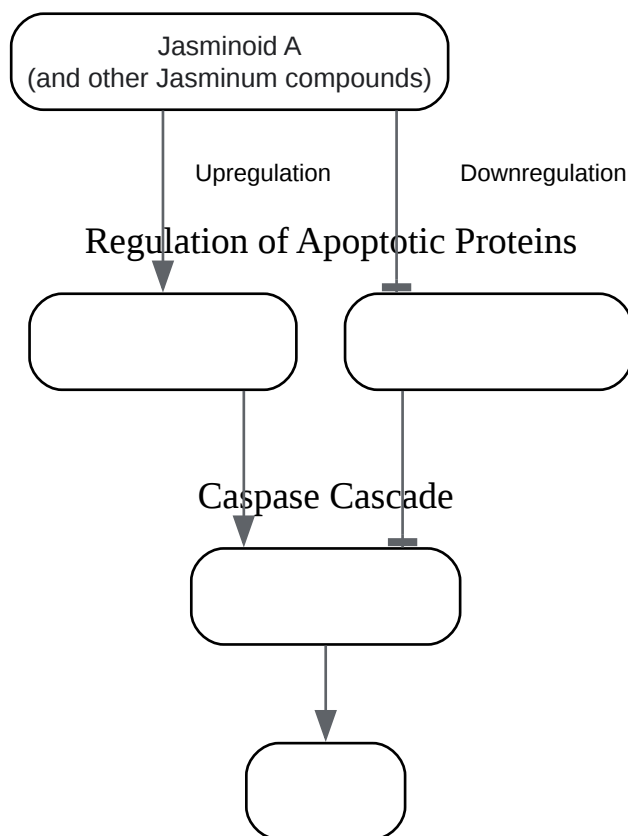
5. Data Analysis:

- The cell viability is calculated, and the IC50 value (the concentration of the compound that inhibits cell growth by 50%) is determined from the dose-response curve.

Visualizations



Potential Apoptotic Signaling Pathway for Jasminum Compounds



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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Chemical Constituents from the Roots of *Jasminum sambac* (L.) Ait. and their Cytotoxicity to the Cancer Cell Lines - PubMed [pubmed.ncbi.nlm.nih.gov]

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